

# Navigating the Safety Landscape of 3-Propylcyclopentanone: A Technical Guide

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## Compound of Interest

Compound Name: **3-Propylcyclopentanone**

Cat. No.: **B2565938**

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Disclaimer: Direct, experimentally-derived safety and toxicological data for **3-propylcyclopentanone** are not readily available in public databases. This guide has been developed by extrapolating information from the well-characterized parent compound, cyclopentanone, and the closely related isomer, 2-propylcyclopentanone. All recommendations should be applied with the understanding that they represent an informed but estimated safety profile. Rigorous safety assessments should be conducted as part of any new work with this compound.

## Executive Summary

**3-Propylcyclopentanone** is a substituted cyclic ketone with potential applications in chemical synthesis and drug discovery. Due to a lack of specific safety data, this document provides a comprehensive overview of its anticipated hazards, handling precautions, and emergency procedures based on data from cyclopentanone and related analogues. It is presumed to be a flammable liquid that can cause skin and eye irritation. This guide serves as a foundational resource for laboratory personnel, emphasizing the importance of standard safety protocols for handling volatile organic compounds.

## Physicochemical and Toxicological Data

The following tables summarize the available physicochemical properties for **3-propylcyclopentanone** (largely computed) and the experimental safety and toxicological data

for cyclopentanone, which should be used as a conservative proxy.

Table 1: Physicochemical Properties

Property	3- Propylcyclopentanone (Computed)	Cyclopentanone (Experimental)	Data Source
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	C <sub>5</sub> H <sub>8</sub> O	<a href="#">[1]</a>
Molecular Weight	126.20 g/mol	84.12 g/mol	<a href="#">[1]</a>
Boiling Point	Not Available	130 - 131 °C	
Melting Point	Not Available	-51 °C	
Flash Point	Not Available	30 °C (86 °F) - closed cup	
Density	Not Available	0.949 g/cm <sup>3</sup>	

Table 2: Toxicological Data (Cyclopentanone)

Endpoint	Value	Species	Data Source
Acute Toxicity (Inhalation)	LC50: 19,500 mg/m <sup>3</sup>	Rat	
Acute Toxicity (Intraperitoneal)	LD50: 1950 mg/kg	Mouse	
Skin Irritation	Mild skin irritation	Rabbit	
Eye Irritation	Severe eye irritation	Rabbit	
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA	N/A	

## Hazard Identification and Classification

Based on the available data for cyclopentanone and GHS notifications for 2-propylcyclopentanone, **3-propylcyclopentanone** should be handled as a substance with the following hazards[2]:

- Flammable Liquid: Assumed to be a Category 3 Flammable Liquid. Vapors may form explosive mixtures with air and can travel a considerable distance to an ignition source and flash back.
- Skin Irritation: Causes skin irritation (Category 2).
- Eye Irritation: Causes serious eye irritation (Category 2A).
- Respiratory Irritation: May cause respiratory tract irritation.

## Experimental Protocols

The data presented for cyclopentanone are derived from standardized testing methodologies, which would be applicable for any future characterization of **3-propylcyclopentanone**.

**4.1 Flash Point Determination** The flash point is typically determined using a closed-cup method, such as the Pensky-Martens closed-cup tester (ASTM D93) or a similar apparatus. The liquid is heated at a slow, constant rate in a closed vessel, and a small flame is periodically introduced into the vapor space. The flash point is the lowest temperature at which the vapors above the liquid ignite.

**4.2 Acute Toxicity (LD50/LC50) Studies** Acute toxicity studies are generally conducted following OECD (Organisation for Economic Co-operation and Development) guidelines.

- **Oral LD50 (OECD 423):** A single dose of the substance is administered to a group of fasted animals (typically rats) by gavage. The animals are observed for up to 14 days for signs of toxicity and mortality. The LD50 is the statistically estimated dose that would be lethal to 50% of the animals.
- **Inhalation LC50 (OECD 403):** Animals (typically rats) are exposed to the substance's vapor or aerosol in an inhalation chamber for a specified period (e.g., 4 hours). The concentration that is lethal to 50% of the test animals is determined.

#### 4.3 Skin and Eye Irritation Studies

- Dermal Irritation (OECD 404): A small amount of the substance is applied to a shaved patch of skin on a test animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) over a period of several days.
- Eye Irritation (OECD 405): A small amount of the substance is instilled into one eye of a test animal (typically a rabbit), with the other eye serving as a control. The eyes are examined for effects on the cornea, iris, and conjunctiva.

### Safety and Handling

#### 5.1 Engineering Controls

- Work with **3-propylcyclopentanone** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Ground and bond containers and receiving equipment to prevent static discharge.

#### 5.2 Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron should be worn.
- Respiratory Protection: If ventilation is inadequate or if there is a risk of inhaling vapors, use a NIOSH-approved respirator with an organic vapor cartridge.

#### 5.3 Handling and Storage

- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.
- Keep the container tightly closed in a dry, cool, and well-ventilated place.
- Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mists.

- Wash hands thoroughly after handling.

## Emergency Procedures

### 6.1 First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

### 6.2 Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide. For large fires, use water spray or fog.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors are heavier than air and may spread along floors, creating a fire hazard.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

### 6.3 Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Remove all sources of ignition. Wear appropriate PPE.

- Environmental Precautions: Prevent the product from entering drains.
- Containment and Cleanup: Absorb the spill with a non-combustible absorbent material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal.

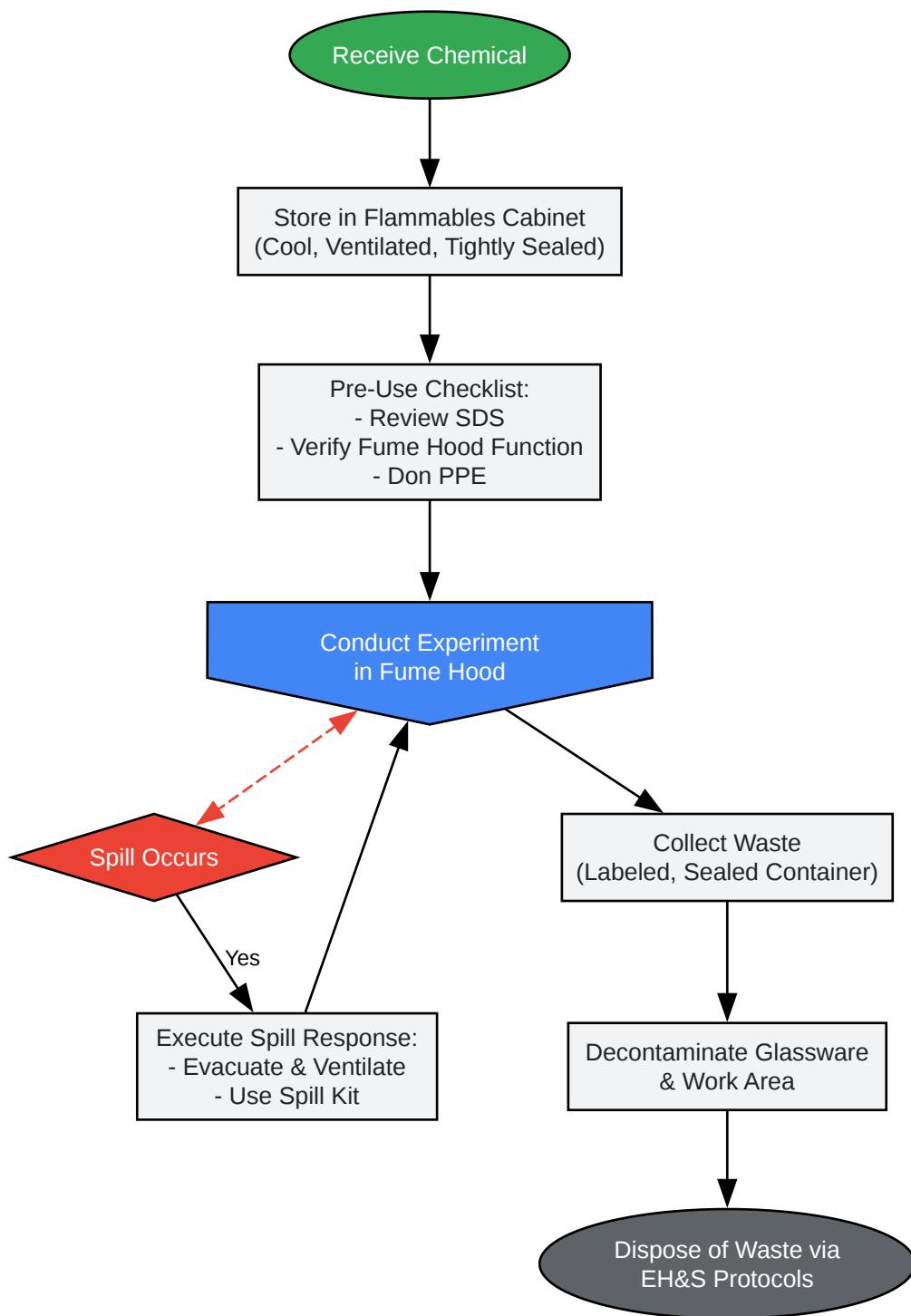
## Logical and Workflow Diagrams

The following diagrams illustrate key logical relationships and workflows for the safe handling of **3-propylcyclopentanone**.



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Caption: Hazard assessment logic for compounds with limited data.



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## References

- 1. 3-Propylcyclopentanone | C8H14O | CID 14251024 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Propylcyclopentanone | C8H14O | CID 518461 - PubChem [pubchem.ncbi.nlm.nih.gov]
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